

Tricyclamol chloride reference standard qualification

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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Chemical and Biological Data of Tricyclamol Chloride

The table below summarizes the key identification and activity data available for **Tricyclamol Chloride**, which is also known as Procyclidine hydrochloride.

Property	Details
CAS Registry Number	1508-76-5 [1]
Synonyms	Procyclidine hydrochloride; (±)-Procyclidine hydrochloride [1]
Molecular Formula	C ₁₉ H ₃₀ ClNO [1]
Molecular Weight	323.90 g/mol [1]
IUPAC Name	1-(3-cyclohexyl-3-hydroxy-3-phenylpropyl)-1-methylpyrrolidinium chloride [2]
Related ChEBI ID	CHEBI:135284 [3]
Purity (from one supplier)	99.19% [1]
Primary Biological Activity	Muscarinic receptor antagonist; NMDA receptor antagonist [1]

Property	Details
Reported Research Applications	Parkinson's disease studies; Soman-induced epilepsy models [1]

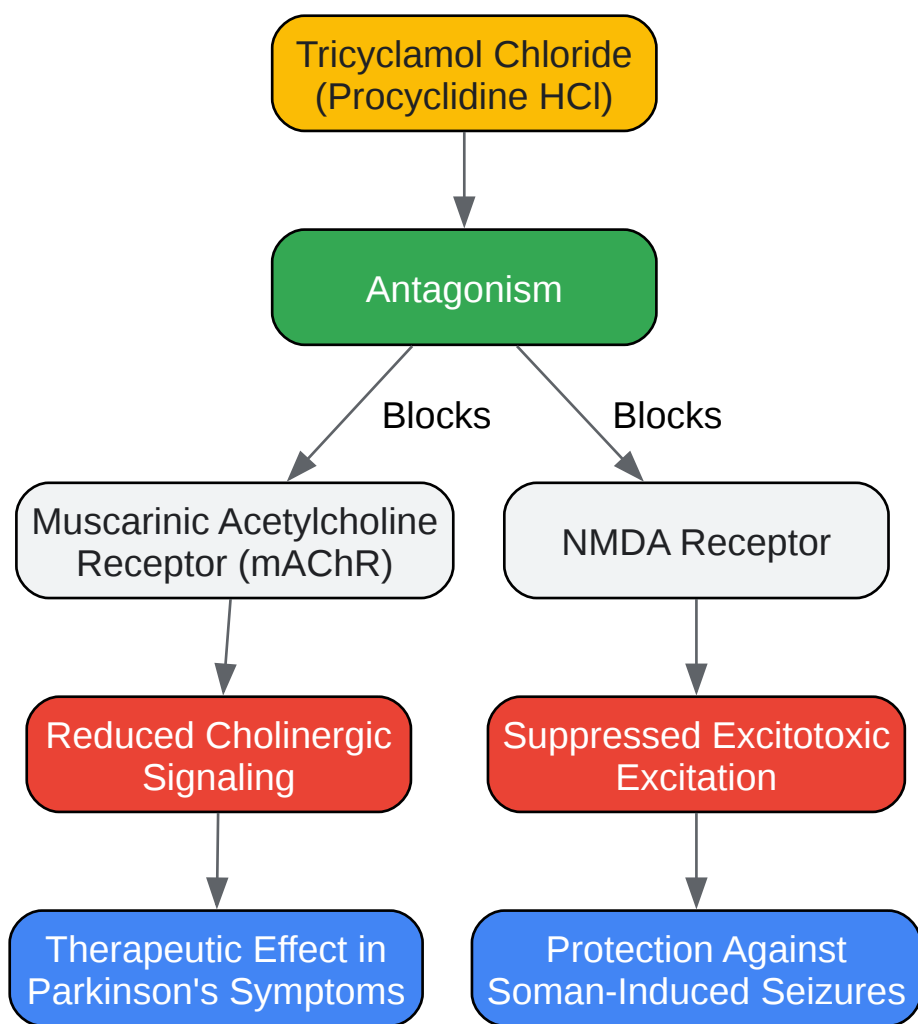
Reported Experimental Models and Protocols

One source details an **in vivo** experimental model, which offers a template for how the compound has been used in research.

- **Animal Model:** The study used Male Sprague-Dawley rats and Dunkin-Hartley male guinea pigs [1].
- **Dosage and Administration:** Procyclidine (Tricyclamol) hydrochloride was administered via subcutaneous injection at doses of 0.3, 1.0, 3.0, and 6.0 mg/kg [1].
- **Combination Treatment:** The compound was evaluated in combination with physostigmine (PhS) for increased protective effect against Soman infection [1].
- **Outcome Measures:** Key results included [1]:
 - **Protection:** Measured as a fold-increase in protection in a dose-dependent manner.
 - **Seizure Prevention:** The combination treatment was able to prevent seizures altogether.
 - **Neuroprotection:** Prevented Soman-induced severe brain damage in areas like the hippocampus, cortex, amygdala, and thalamus.

Mechanism of Action Signaling Pathway

Based on its described biological activities, the mechanism of action for **Tricyclamol Chloride** (Procyclidine hydrochloride) can be visualized as follows. This diagram illustrates its dual antagonistic role.



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Key Information Gaps and Further Guidance

A comprehensive comparison guide for reference standard qualification requires specific data that current search results lack.

- Lack of Comparative Data: No experimental head-to-head data comparing **Tricyclamol Chloride** with other anticholinergic agents (e.g., atropine, scopolamine) was found.
- Incomplete Qualification Protocols: The search results do not provide detailed standard operating procedures for key analytical techniques like HPLC purity methods, identity confirmation by NMR or mass spectrometry, water content determination, residual solvent analysis, or stability studies.
- Reliable Information Sources: The available data comes from authoritative chemical and supplier databases like PubChem [2], ChEBI [3], and MedChemExpress [1], which are reliable for foundational

chemical information.

For a complete reference standard qualification, you would typically need to consult official pharmacopeial monographs (like USP or Ph.Eur.) or the manufacturer's Certificate of Analysis (CoA) for parameters such as:

- **Identity:** Confirmation via FTIR, NMR, and MS.
- **Purity:** Detailed chromatographic methods (HPLC/UPLC) with system suitability results.
- **Assay:** Quantitative determination of the main component.
- **Impurities:** Identification and quantification of known and unknown impurities.
- **Water Content:** Results from Karl Fischer titration.
- **Residual Solvents:** Data from GC-based methods.
- **Stability:** Results from forced degradation and long-term stability studies.

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References

1. Tricyclamol hydrochloride; (±)-Procyclidine hydrochloride [medchemexpress.com]
2. Tricyclamol Chloride | C₂₀H₃₂ClNO | CID 72169 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. CHEBI:135284 - tricyclamol chloride [ebi.ac.uk]

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